"2-Bromophenyl 3-piperidinyl ether hydrochloride" structure-activity relationship validation

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Compound of Interest	
Compound Name:	*2-Bromophenyl 3-piperidinyl ether hydrochloride*
CAS No.:	*1220037-18-2*
Cat. No.:	*B1439905*

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An Objective Guide to Validating the Structure-Activity Relationship of **2-Bromophenyl 3-piperidinyl ether hydrochloride**

Introduction: Deconstructing a Novel Scaffold

In the landscape of medicinal chemistry, the piperidine ring is a highly privileged scaffold, integral to a vast array of pharmaceuticals, particularly those targeting the central nervous system (CNS).[1] Its conformational flexibility and the basicity of its nitrogen atom allow it to engage in critical interactions with biological targets.[1] When coupled with a diaryl ether (DE) motif—another scaffold recognized for its wide-ranging biological activities and favorable physicochemical properties—the resulting compound class presents a compelling starting point for drug discovery.[2]

This guide focuses on a novel chemotype: **2-Bromophenyl 3-piperidinyl ether hydrochloride**. Given the absence of extensive public data on this specific molecule, this document serves as a comprehensive framework for researchers and drug development

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professionals on how to systematically validate its structure-activity relationship (SAR). We will propose a logical, multi-step workflow, from initial pharmacophore hypothesis to experimental validation and data interpretation, using a hypothetical G-Protein Coupled Receptor (GPCR), the Dopamine D2 receptor, as a plausible target for illustrative purposes. The principles and protocols described herein are broadly applicable to the SAR validation of any new chemical entity.

Initial Pharmacophore Hypothesis and SAR Analysis

The fundamental premise of SAR is that a molecule's structure dictates its function.[3] We can dissect our lead compound into three distinct regions, or "hotspots," where structural modifications are likely to impact biological activity.

- Region A: The 2-Bromophenyl Ring: The phenyl ring serves as a key aromatic feature, likely engaging in hydrophobic or π-stacking interactions within the receptor's binding pocket. The ortho-bromine substituent is particularly noteworthy. Its size, electronegativity, and position may act as a crucial conformational lock, orienting the phenyl ring optimally. Furthermore, the bromine atom could participate in halogen bonding, a specific and directional non-covalent interaction that can significantly enhance binding affinity.

- Region B: The Ether Linkage: The ether oxygen is a flexible linker connecting the two core scaffolds. As a hydrogen bond acceptor, it may form a critical interaction with an H-bond donor residue in the target protein.[4] Its flexibility allows the phenyl and piperidine rings to adopt a low-energy conformation that fits the binding site.

- Region C: The 3-Piperidinyl Ring: The position of the ether linkage at the 3-position of the piperidine ring is less common than the 4-position and thus represents a key area for investigation.[5] The protonated nitrogen (as a hydrochloride salt) is expected to be a primary anchor, forming a strong ionic bond with an acidic residue (e.g., Aspartic acid) in the GPCR's transmembrane domain, a classic interaction for aminergic GPCR ligands.

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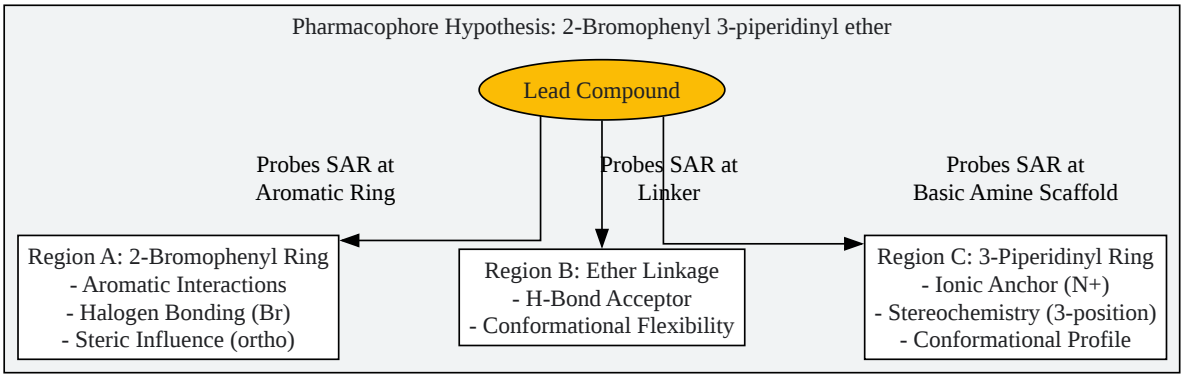

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Caption: Key pharmacophoric regions of the lead compound for SAR investigation.

Comparative Framework: Design of a Focused Analog Library

To test our hypothesis, we must synthesize and evaluate a focused library of analogs. Each analog is designed to probe a specific structural feature. The goal is not to create random molecules, but to ask specific questions about the importance of each region.[6]

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Compound ID	Modification from Lead	Rationale / SAR Question	Target Region
LEAD-01	2-Bromophenyl 3-piperidinyl ether	Baseline Compound	-
ANA-A1	2-Chlorophenyl 3-piperidinyl ether	Is the size of the halogen important? (Br vs. Cl)	A
ANA-A2	4-Bromophenyl 3-piperidinyl ether	Is the ortho position critical for activity?	A
ANA-A3	Phenyl 3-piperidinyl ether	Is a halogen necessary for activity?	A
ANA-A4	2-Methylphenyl 3-piperidinyl ether	Can a hydrophobic group substitute for the halogen?	A
ANA-B1	2-Bromophenyl 3-piperidinyl thioether	Is an H-bond acceptor required at the linker? (O vs. S)	B
ANA-B2	1-(2-Bromobenzyl)piperidine	How does removing the ether and increasing flexibility affect activity?	B
ANA-C1	2-Bromophenyl 4-piperidinyl ether	Is the 3-position superior to the more common 4-position?	C
ANA-C2	2-Bromophenyl 2-piperidinyl ether	How does substitution adjacent to the nitrogen impact activity?	C
ANA-C3	2-Bromophenyl 3-(N-methyl-piperidinyl) ether	Is a secondary amine (potential H-bond donor) required?	C

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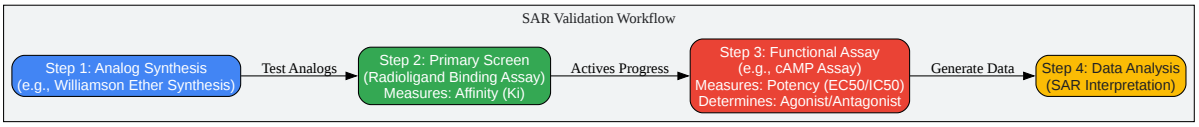
Experimental Validation Workflow

A robust validation workflow proceeds from measuring direct physical interaction (binding) to assessing biological function. This tiered approach efficiently filters compounds and provides a comprehensive understanding of their pharmacological profile.



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Caption: A tiered experimental workflow for systematic SAR validation.

Protocol 1: Primary Screening - Radioligand Binding Assay (Dopamine D2 Receptor)

This protocol determines the binding affinity (K_i) of the test compounds by measuring their ability to displace a known high-affinity radioligand from the receptor.

Objective: To quantify the direct interaction between the synthesized analogs and the D2 receptor.

Materials:

- Cell membranes from HEK293 cells stably expressing the human Dopamine D2 receptor.
- Radioligand: [^{3}H]-Spiperone (a potent D2 antagonist).
- Non-specific binding control: Haloperidol (10 µM).
- Assay Buffer: 50 mM Tris-HCl, 120 mM NaCl, 5 mM KCl, 2 mM $CaCl_2$, 1 mM $MgCl_2$, pH 7.4.

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- 96-well microplates and glass fiber filter mats.
- Scintillation counter.

Methodology:

- Compound Preparation: Prepare serial dilutions of test compounds (from 100 µM to 0.1 nM) in the assay buffer.
- Reaction Setup (in triplicate): To each well of a 96-well plate, add:
  - 50 µL of Assay Buffer (for total binding) OR 50 µL of 10 µM Haloperidol (for non-specific binding) OR 50 µL of test compound dilution.
  - 50 µL of [^{3}H]-Spiperone (at a final concentration equal to its K_e, e.g., ~0.3 nM).
  - 100 µL of D2 receptor membrane preparation (e.g., 10-20 µg protein/well).
- Incubation: Incubate the plates at room temperature for 90 minutes with gentle agitation.
- Harvesting: Rapidly filter the contents of each well through a glass fiber filter mat using a cell harvester. This separates the receptor-bound radioligand from the unbound.
- Washing: Wash the filters three times with 300 µL of ice-cold assay buffer to remove any remaining unbound radioligand.
- Detection: Dry the filter mats, place them in scintillation vials with scintillation fluid, and quantify the radioactivity using a scintillation counter.
- Data Analysis: Calculate the specific binding (Total Binding - Non-specific Binding). Plot the percentage of specific binding against the log concentration of the test compound. Use non-linear regression (sigmoidal dose-response) to determine the IC_{50} value, which can then be converted to the inhibition constant (K_i) using the Cheng-Prusoff equation.

Causality & Justification: This assay is chosen as the primary screen because it is a direct measure of target engagement. It is highly sensitive, reproducible, and provides the quantitative affinity data (K_i) needed for initial SAR comparisons, independent of the compound's functional effect.[7]

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Protocol 2: Secondary Screening - cAMP Functional Assay

This protocol determines whether a compound that binds to the receptor acts as an antagonist (blocks the effect of the natural ligand, dopamine) or an agonist (mimics the effect of dopamine). The D2 receptor is a Gi-coupled GPCR, meaning its activation inhibits adenylyl cyclase and leads to a decrease in intracellular cyclic AMP (cAMP).

Objective: To determine the functional activity and potency (IC_{50} for antagonists, EC_{50} for agonists) of the analogs.

Materials:

- CHO-K1 cells stably expressing the human Dopamine D2 receptor.
- Dopamine (as the standard agonist).
- Forskolin (an adenylyl cyclase activator, used to stimulate a baseline cAMP signal).
- HTRF cAMP detection kit (or similar technology).
- 384-well white microplates.

Methodology (Antagonist Mode):

- Cell Plating: Seed the D2-expressing CHO-K1 cells into 384-well plates and allow them to adhere overnight.
- Compound Addition: Add various concentrations of the test compounds to the cells. Incubate for 15 minutes at room temperature. This allows the compounds to bind to the receptor before agonist challenge.
- Agonist Challenge: Add dopamine at a concentration that elicits 80% of its maximal response (EC_{80}) to all wells, except for the negative control. Forskolin is co-applied to stimulate cAMP production.
- Incubation: Incubate for 30 minutes at room temperature.

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- Lysis and Detection: Lyse the cells and perform the cAMP measurement according to the detection kit manufacturer's instructions (typically involves adding donor and acceptor reagents and reading the plate on an HTRF-compatible reader).
- Data Analysis: Plot the measured cAMP signal against the log concentration of the test compound. A decrease in the signal indicates the compound is antagonizing the effect of dopamine. Use non-linear regression to calculate the IC_{50} value.

Causality & Justification: A functional assay is a critical follow-up to the binding assay.[8] A compound can have high affinity but no efficacy (a potent antagonist) or it could be a weak binder but a full agonist. This assay elucidates the true biological consequence of receptor binding and is essential for determining if a compound has the desired pharmacological profile.

Data Interpretation: Synthesizing the SAR Narrative

The power of this approach lies in comparing the data from the analogs back to the lead compound. Below is a table of hypothetical results that allows for the generation of an SAR narrative.

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Compound ID	Modification	D2 Binding K_i (nM)	D2 Functional IC_{50} (nM) [Antagonist]	SAR Interpretation
LEAD-01	2-Bromo (ortho)	5.2	15.5	Potent antagonist with high affinity.
ANA-A1	2-Chloro (ortho)	15.8	45.1	Activity is sensitive to halogen size; the larger bromine is preferred over chlorine.
ANA-A2	4-Bromo (para)	250.6	>1000	Crucial finding: Moving the bromine from the ortho to the para position drastically reduces affinity, confirming the importance of the 2-position for binding.
ANA-A3	Phenyl (no halogen)	890.1	>1000	Crucial finding: Removing the halogen nearly abolishes activity, indicating it's not just a steric blocker but likely involved in a key interaction (e.g., halogen bond).

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ANA-C1	4-piperidinyl ether	8.9	25.3	The 4-substituted analog retains good activity, but is slightly weaker than the 3-substituted lead, suggesting the 3-position offers a subtly superior geometric presentation.
ANA-C3	N-methyl piperidinyl	565.4	>1000	Crucial finding: Methylating the piperidine nitrogen severely diminishes activity, confirming that the protonated secondary amine ($N\text{-}H^+$) is essential for the ionic anchor interaction.

From this hypothetical data, a clear SAR narrative emerges:

- A halogen at the 2-position of the phenyl ring is critical for high-affinity binding. The preference for bromine over chlorine suggests this interaction is size-dependent and may involve halogen bonding.
- The protonated secondary amine of the piperidine ring is essential, almost certainly acting as the primary ionic anchor to the receptor.
- The 3-position on the piperidine ring provides a slightly better orientation for the 2-bromophenyl moiety than the 4-position, though both are tolerated.

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Conclusion and Future Directions

This guide has outlined a systematic and scientifically rigorous methodology for validating the structure-activity relationship of the novel compound **2-Bromophenyl 3-piperidinyl ether hydrochloride**. By dissecting the molecule into key regions, designing a focused library of analogs, and employing a tiered screening approach of binding and functional assays, researchers can efficiently build a robust SAR model.

Our hypothetical data analysis points towards a clear path for lead optimization. Future efforts should focus on exploring a wider range of substituents at the critical 2-position of the phenyl ring to maximize the halogen bonding or hydrophobic interactions. Furthermore, stereochemistry at the 3-position of the piperidine ring should be investigated, as synthesizing and testing individual enantiomers could reveal a significant preference and further boost potency. Finally, promising analogs should be subjected to in vitro ADME (Absorption, Distribution, Metabolism, and Excretion) profiling to ensure they possess drug-like properties necessary for further development.

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